

Preparation of POSS-modified polyurethane coatings

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Compound of Interest

Compound Name: *PSS-Octakis(dimethylsilyloxy)
substituted*

Cat. No.: *B7802003*

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Application Note: High-Performance POSS-Modified Polyurethane Coatings

Part 1: Executive Summary

This application note details the protocol for synthesizing Polyhedral Oligomeric Silsesquioxane (POSS) modified polyurethane (PU) coatings via in-situ polymerization. Unlike physical blending, which often suffers from phase separation and leaching, this protocol chemically incorporates POSS into the polymer backbone as a chain extender or crosslinker.

Key Benefits:

- **Thermal Stability:** Increases decomposition temperature () by 40–60°C.
- **Surface Properties:** Enhances hydrophobicity (Water Contact Angle >105°) and oxidation resistance.
- **Biocompatibility:** Suitable for biomedical device coatings (e.g., catheters, stents) due to the inert silica-like cage structure.

Part 2: Scientific Foundation

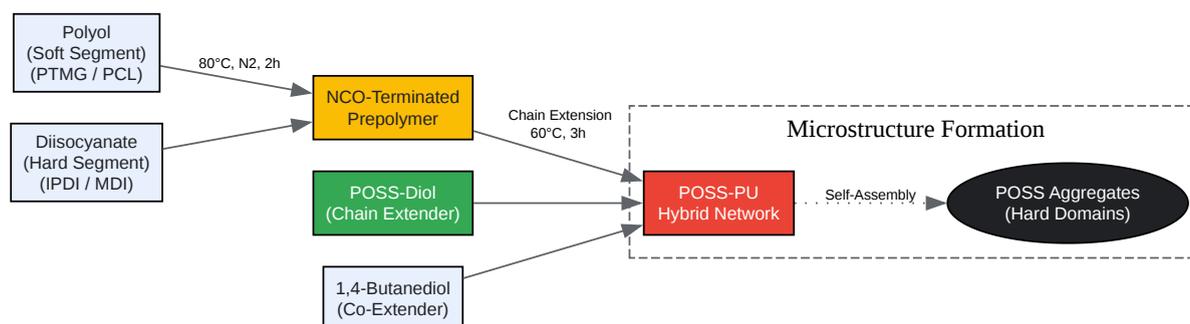
The Hybrid Mechanism

POSS acts as a "nano-building block" (

diameter). When functionalized with hydroxyl groups (e.g., POSS-diol or Octa-OH POSS), it reacts with isocyanates to form the hard segment of the polyurethane.

- **steric hindrance:** The bulky POSS cage restricts the motion of the polymer chains, increasing the glass transition temperature ().
- **Microphase Separation:** The thermodynamic incompatibility between the inorganic POSS cage and the organic soft segment drives the formation of self-assembled nanodomains, which act as physical crosslinks.

Reaction Pathway Visualization



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Figure 1: Synthetic pathway for chemically crosslinked POSS-PU hybrid networks.

Part 3: Materials & Equipment

Reagents:

- Polyol: Polytetramethylene ether glycol (PTMG,) or Polycaprolactone (PCL). Must be dried under vacuum at 100°C for 2h prior to use.

- Isocyanate: Isophorone Diisocyanate (IPDI) or 4,4'-Methylenebis(phenyl isocyanate) (MDI).
[1]
- POSS Modifier: 1,2-Propanediolisobutyl POSS (Hybrid Plastics® AL0130) for linear PU, or Octa-hydroxyl POSS for crosslinked networks.
- Chain Extender: 1,4-Butanediol (BDO).[1][2]
- Catalyst: Dibutyltin dilaurate (DBTDL) (0.1 wt% solution in toluene).
- Solvent: Anhydrous Dimethylformamide (DMF) or DMAc.

Equipment:

- Four-neck round-bottom flask (equipped with mechanical stirrer, N2 inlet, condenser, and thermometer).
- Vacuum oven.
- Teflon molds (for casting).

Part 4: Experimental Protocol (In-Situ Polymerization)

Objective: Synthesize a PU coating with 5 wt% POSS incorporation.

Phase 1: Pre-polymer Synthesis

- Setup: Purge the four-neck flask with dry Nitrogen () for 15 minutes.
- Charging: Add 10.0 g of dried PTMG (10 mmol) into the flask.
- Isocyanate Addition: Add 4.44 g of IPDI (20 mmol). Note: The NCO/OH ratio is kept at 2:1 for the prepolymer stage.
- Catalysis: Inject 2 drops of DBTDL.

- Reaction: Heat to 80°C with constant stirring (300 rpm). Maintain for 2–3 hours.
 - Validation Point: Extract a small aliquot and perform FTIR. The NCO peak at should be strong, while the OH peak at should be diminished.

Phase 2: POSS Incorporation & Chain Extension

- POSS Dissolution: Dissolve 0.75 g of POSS-diol in 5 mL of anhydrous DMF.
- Addition: Lower the reaction temperature to 60°C. Slowly add the POSS solution to the prepolymer dropwise over 20 minutes.
 - Why? Slow addition prevents localized high concentrations of POSS, which can lead to premature macroscopic phase separation.
- Co-Extension: Add 0.90 g of BDO (10 mmol) as the co-chain extender to complete the stoichiometry (Total OH = Total NCO).
- Completion: Continue stirring at 60°C for 4–5 hours until the viscosity increases significantly.
 - Validation Point: FTIR should show the complete disappearance of the NCO peak (), indicating full reaction.^[3]

Phase 3: Coating & Curing

- Casting: Pour the viscous POSS-PU solution onto a clean Teflon mold or glass substrate.
- Solvent Evaporation: Place in a vacuum oven at 60°C for 24 hours to remove DMF.
- Thermal Curing: Step-cure the film:
 - 80°C for 2 hours
 - 100°C for 2 hours

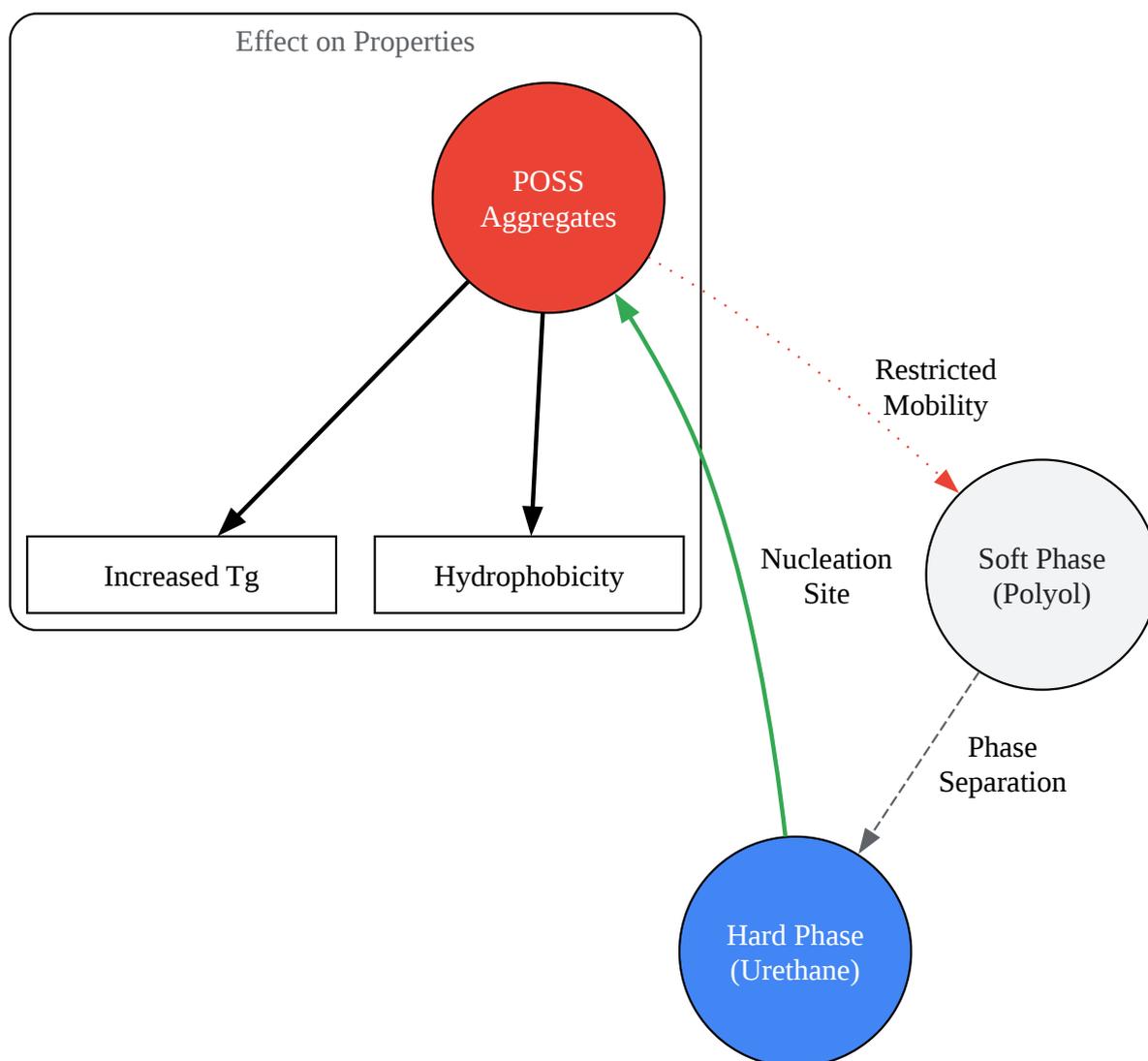
- Why? This promotes the orderly packing of hard segments and POSS cages, maximizing crystallinity.

Part 5: Quality Control & Data Analysis

Characterization Metrics

Test	Parameter	Target Result (POSS-PU)	Control (Neat PU)
FTIR	NCO Peak ()	Absent	Absent
FTIR	Si-O-Si Peak ()	Present (Strong)	Absent
TGA	(5% Wt Loss)	> 320°C	~ 270°C
Contact Angle	Water ()	105° - 120°	80° - 85°
Tensile	Young's Modulus	> 20 MPa	~ 5-10 MPa

Morphology Visualization (Graphviz)



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Figure 2: Microphase separation mechanism where POSS aggregates act as hard-segment reinforcers.

Part 6: Troubleshooting Guide

- Issue: Gelation during synthesis.

- Cause: Use of Octa-functional POSS without adjusting stoichiometry, leading to excessive crosslinking density.
- Solution: For Octa-POSS, limit loading to <2 wt% or use Mono/Di-functional POSS for linear thermoplastic applications.
- Issue: Opaque/Cloudy Films.
 - Cause: Macroscopic phase separation of POSS (agglomeration > 200nm).
 - Solution: Increase the polarity of the solvent (use DMAc) or reduce the POSS loading. Ensure POSS is fully dissolved in solvent before addition to the prepolymer.
- Issue: Bubbles in Coating.
 - Cause: Reaction of isocyanate with moisture (producing) or trapped solvent.
 - Solution: Ensure all polyols are dried (<0.05% water content) and degas the final solution under vacuum before casting.

Part 7: References

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- Synthesis of Trivinylisooctyl POSS and Its Application in UV-Curing of Polyurethane Acrylate Coatings. Source: MDPI. Relevance: Provides alternative curing mechanisms (UV) and data on hydrophobicity improvements. URL:[[Link](#)]

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